

Application Notes and Protocols for Staining Cellulose Fibers with Golden Yellow Dyes

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Compound of Interest

Compound Name: *Golden Yellow*

CAS No.: *49625-21-0*

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These application notes provide a comprehensive overview and detailed protocols for the use of various **golden yellow** dyes in the staining of cellulose fibers. This document covers a selection of synthetic and natural dyes, outlining their mechanisms of action, optimal application procedures, and performance characteristics. The information is intended to guide researchers in achieving consistent and high-quality staining for a range of scientific applications.

Introduction to Golden Yellow Dyes for Cellulose Fibers

The selection of a suitable **golden yellow** dye for cellulose fibers is contingent upon the specific requirements of the application, including desired color fastness, environmental considerations, and the chemical nature of the substrate. This document details the application of four classes of dyes: reactive, direct, vat, and natural dyes. Each class exhibits a unique mechanism of interaction with the cellulose polymer, which dictates its dyeing process and fastness properties.

- **Reactive Dyes:** These dyes form a strong, covalent bond with the hydroxyl groups of cellulose, resulting in excellent wash fastness. They are known for their bright shades and are widely used in the textile industry.
- **Direct Dyes:** These anionic dyes have a high affinity for cellulose fibers and are applied from a salt-containing dyebath. The interaction is based on physical forces such as hydrogen bonding and van der Waals forces, which generally results in lower wash fastness compared to reactive dyes.
- **Vat Dyes:** These water-insoluble dyes are applied in a reduced, soluble "leuco" form, which has an affinity for cellulose. Subsequent oxidation within the fiber reverts the dye to its insoluble form, trapping it and providing excellent fastness properties.
- **Natural Dyes:** Derived from plant sources, these dyes offer a more sustainable alternative. Their application often requires the use of mordants to improve dye uptake and fastness.

Comparative Performance Data of Selected Golden Yellow Dyes

The following tables summarize the quantitative data for representative **golden yellow** dyes from each class, allowing for easy comparison of their performance characteristics.

Table 1: Fastness Properties of Selected **Golden Yellow** Dyes on Cotton

Dye Class	C.I. Name	Wash Fastness (ISO 105-C06)	Light Fastness (ISO 105-B02)	Rubbing Fastness (ISO 105-X12)
Staining	Fading			
Reactive	Reactive Yellow 145	4-5 ^[1]	5 ^[1]	6-7 ^{[1][2]}
Direct	Direct Yellow 50	Fair	Fair	Good
Vat	Vat Yellow 4	4 ^[3]	3-4 ^[3]	5-6 ^[3]
Natural (Turmeric)	-	Fair ^[4]	Fair ^[4]	Fair ^[4]
Natural (Annatto)	-	Fair to Good ^[5] ^[6]	Fair ^[7]	Good to Excellent ^[5]

Fastness ratings are on a scale of 1 to 5 for wash and rubbing fastness (5 being the best) and 1 to 8 for light fastness (8 being the best).

Table 2: Factors Influencing Dye Uptake of **Golden Yellow** Dyes on Cotton

Dye Class	Key Parameter	Effect on Dye Uptake	Typical Optimized Value
Reactive	Temperature	Increased fixation up to an optimum, then hydrolysis may occur. [8]	60-80°C[9]
Alkali (pH)	Essential for covalent bond formation; higher pH increases reaction rate.[8]	pH 10.5-11.5	
Salt Concentration	Increases dye exhaustion onto the fiber.[10][11][12]	40-80 g/L NaCl or Na ₂ SO ₄	
Direct	Salt Concentration	Significantly increases dye exhaustion by neutralizing fiber surface charge.[11]	10-40 g/L NaCl or Na ₂ SO ₄
Temperature	Higher temperatures increase dyeing rate and migration for levelness.	90-95°C	
Vat	Reducing Agent Conc.	Sufficient concentration is crucial for complete conversion to the soluble leuco form.	Varies with dye and method
Temperature	Affects the rate of reduction and dyeing.	20-60°C depending on dye subclass[13]	
Natural (Turmeric)	Mordant	Use of a mordant like alum significantly improves dye uptake and fastness.[14][15]	15% alum on weight of fabric[4]

Temperature	Higher temperatures generally increase dye absorption.[16]	80-100°C[16][17]
Natural (Annatto)	Mordant	Pre-mordanting with alum or ferrous sulfate enhances dye uptake. [6][18]
		5-15% alum on weight of fabric
pH	Alkaline extraction medium yields more color.[6]	pH 8 for extraction[19]

Experimental Protocols

The following are detailed methodologies for the application of each class of **golden yellow** dye to cellulose fibers.

Protocol for Reactive Dyeing: C.I. Reactive Yellow 145

This protocol describes the exhaust dyeing method for cotton fabric with C.I. Reactive Yellow 145.

Materials:

- Scoured and bleached cotton fabric
- C.I. Reactive Yellow 145
- Sodium chloride (NaCl) or Glauber's salt (anhydrous sodium sulfate, Na_2SO_4)
- Soda ash (sodium carbonate, Na_2CO_3)
- Wetting agent
- Sequestering agent
- Acetic acid

- Soaping agent
- Distilled water
- Laboratory dyeing machine (e.g., shaking water bath)

Procedure:

- Preparation of Dyebath:
 - Set the liquor ratio to 1:20 (e.g., 5 g of fabric to 100 mL of water).
 - Add a wetting agent (e.g., 0.5 g/L) and a sequestering agent (e.g., 1 g/L) to the required volume of distilled water.
 - Introduce the pre-wetted cotton fabric into the bath at room temperature.
 - Run the machine for 10 minutes.
- Dyeing:
 - Add the pre-dissolved C.I. Reactive Yellow 145 dye solution (e.g., 2% on weight of fabric, o.w.f.).
 - Raise the temperature to 60°C and run for 20 minutes.
 - Add the required amount of salt (e.g., 60 g/L NaCl) in two portions with a 10-minute interval.
 - Run for another 20 minutes.
 - Add the required amount of soda ash (e.g., 20 g/L) to raise the pH to approximately 11.
 - Continue dyeing at 60°C for 60 minutes.[8]
- After-treatment:
 - Drain the dyebath.

- Rinse the fabric with cold water.
- Neutralize with acetic acid (0.5 g/L) at room temperature for 10 minutes.
- Rinse again with cold water.
- Soap the dyed fabric with a soaping agent (e.g., 2 g/L) at 95°C for 10 minutes to remove unfixed dye.
- Rinse thoroughly with hot and then cold water.
- Squeeze and air dry.

Protocol for Direct Dyeing: C.I. Direct Yellow 50

This protocol outlines the procedure for dyeing cotton with C.I. Direct Yellow 50.

Materials:

- Scoured and bleached cotton fabric
- C.I. Direct Yellow 50
- Sodium chloride (NaCl) or Glauber's salt (Na_2SO_4)
- Soda ash (Na_2CO_3) (optional, for pH adjustment)
- Distilled water
- Laboratory dyeing machine

Procedure:

- Preparation of Dyebath:
 - Set the liquor ratio (e.g., 1:30).
 - Add the pre-dissolved C.I. Direct Yellow 50 dye (e.g., 1% o.w.f.) to the required volume of distilled water at 40°C.

- Introduce the pre-wetted cotton fabric.
- Dyeing:
 - Raise the temperature to 95°C over 30 minutes.
 - Run for 15 minutes.
 - Add the required amount of salt (e.g., 20 g/L NaCl) in two portions with a 15-minute interval.
 - Continue dyeing at 95°C for 45-60 minutes.
- After-treatment:
 - Cool the dyebath to 70°C.
 - Drain the dyebath.
 - Rinse the fabric thoroughly with cold water until the water runs clear.
 - Optional: For improved wash fastness, a cationic dye fixing agent can be applied according to the manufacturer's instructions.
 - Squeeze and air dry.

Protocol for Vat Dyeing: C.I. Vat Yellow 4

This protocol describes the leuco-vatting exhaust dyeing method for cotton.

Materials:

- Scoured and bleached cotton fabric
- C.I. Vat Yellow 4
- Sodium hydroxide (NaOH)
- Sodium hydrosulfite ($\text{Na}_2\text{S}_2\text{O}_4$)

- Wetting agent
- Hydrogen peroxide (H₂O₂) or sodium perborate (for oxidation)
- Soaping agent
- Distilled water
- Laboratory dyeing machine

Procedure:

- Vatting (Preparation of Leuco Dye):
 - In a separate vessel, paste the C.I. Vat Yellow 4 dye (e.g., 2% o.w.f.) with a small amount of water and a wetting agent.
 - Add warm water (50-60°C).
 - Add the required amount of sodium hydroxide (e.g., 5-7 g/L) and sodium hydrosulfite (e.g., 5-10 g/L).^[13]
 - Stir until the dye is fully reduced and solubilized (a color change will be observed). This is the leuco-vat solution.
- Dyeing:
 - Prepare the main dyebath with water at the dyeing temperature (e.g., 50-60°C for IN class vat dyes).^[13]
 - Add a small amount of sodium hydroxide and sodium hydrosulfite to maintain the reduced state.
 - Add the prepared leuco-vat solution to the dyebath.
 - Introduce the pre-wetted cotton fabric.
 - Dye for 45-60 minutes.

- Oxidation and After-treatment:
 - Drain the dyebath.
 - Rinse the fabric with cold water.
 - Oxidize the dye by either exposing the fabric to air or by treating it in a bath containing an oxidizing agent (e.g., 1-2 mL/L hydrogen peroxide) at 50°C for 15-20 minutes. The original **golden yellow** color will reappear.
 - Rinse thoroughly.
 - Soap the dyed fabric with a soaping agent (2 g/L) at the boil for 15 minutes to stabilize the color and improve fastness.
 - Rinse with hot and then cold water.
 - Squeeze and air dry.

Protocol for Natural Dyeing: Turmeric (*Curcuma longa*)

This protocol describes the pre-mordanting method for dyeing cotton with turmeric.

Materials:

- Scoured and bleached cotton fabric
- Turmeric powder
- Alum (potassium aluminum sulfate)
- Distilled water
- Heating vessel

Procedure:

- Mordanting:

- Prepare a mordant bath with alum (e.g., 15% o.w.f.) in water (liquor ratio 1:30).[4]
- Introduce the pre-wetted cotton fabric.
- Heat the bath to 60°C and maintain for 30 minutes.[4]
- Allow the fabric to cool in the mordant bath.
- Squeeze out the excess liquor without rinsing.
- Dye Extraction and Dyeing:
 - Prepare the dyebath by adding turmeric powder (e.g., 30% o.w.f.) to water (liquor ratio 1:30).[4]
 - Heat the dyebath to 90°C and maintain for 45 minutes to extract the color.[4]
 - Introduce the mordanted, squeezed fabric into the dyebath.
 - Continue dyeing at 90°C for 45-60 minutes.[4]
- After-treatment:
 - Remove the fabric from the dyebath and allow it to cool.
 - Rinse thoroughly with cold water until the water runs clear.
 - Squeeze and air dry in the shade to prevent fading from direct sunlight.

Protocol for Natural Dyeing: Annatto (*Bixa orellana*)

This protocol describes the pre-mordanting method for dyeing cotton with annatto seeds.

Materials:

- Scoured and bleached cotton fabric
- Annatto seeds

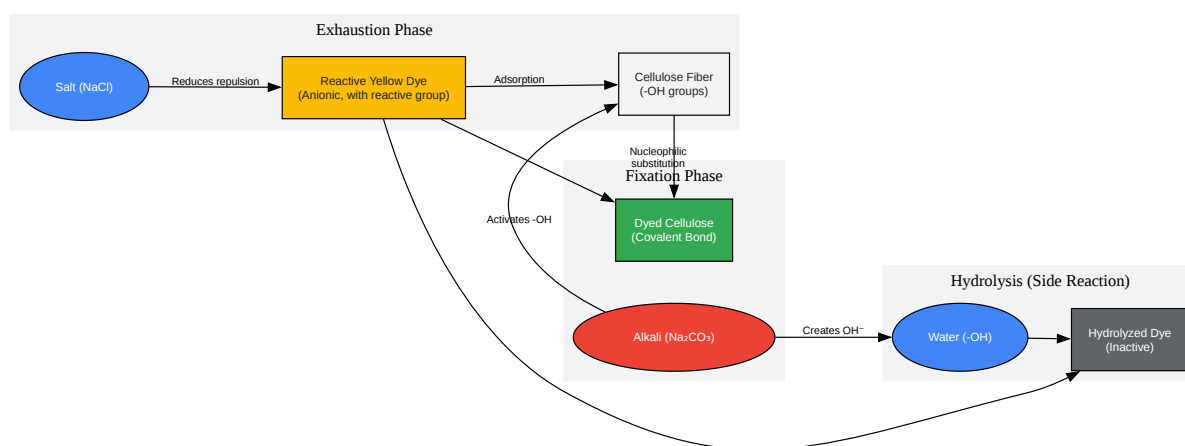
- Alum
- Soda ash (optional, for pH adjustment of extraction)
- Distilled water
- Heating vessel

Procedure:

- Mordanting:
 - Follow the same mordanting procedure as for turmeric (Protocol 3.4, Step 1), using 5-15% o.w.f. of alum.
- Dye Extraction and Dyeing:
 - Soak the annatto seeds overnight in water.
 - Prepare the dyebath by heating the soaked seeds in water (e.g., 4% dye material concentration) for 60 minutes to extract the dye.^[6] An alkaline medium (pH 8) can enhance color extraction.^[19]
 - Strain the dye liquor to remove the seeds.
 - Introduce the mordanted, squeezed fabric into the dyebath.
 - Heat the dyebath to a simmer and maintain for 45-60 minutes.^[6]
- After-treatment:
 - Remove the fabric from the dyebath and let it cool.
 - Rinse with cold water.
 - Squeeze and air dry away from direct sunlight.^[20]

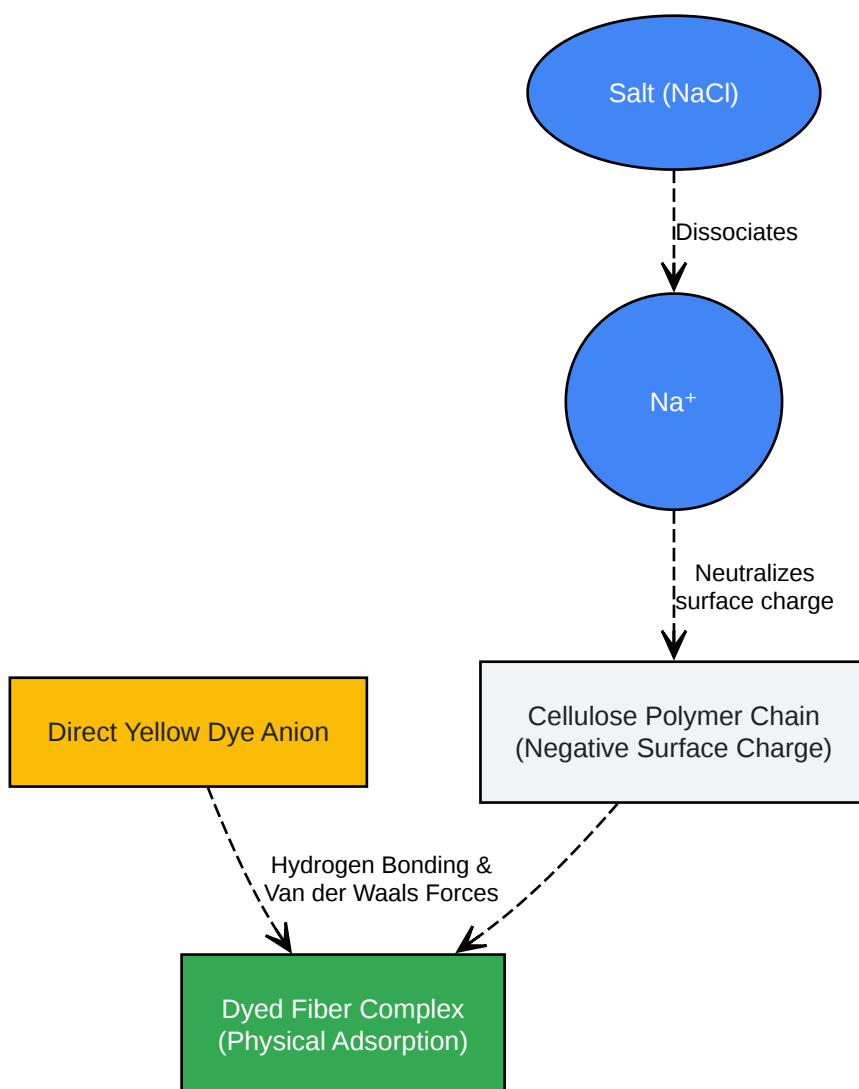
Visualization of Dye-Fiber Interactions

The following diagrams, generated using Graphviz (DOT language), illustrate the key mechanisms and workflows described in this document.



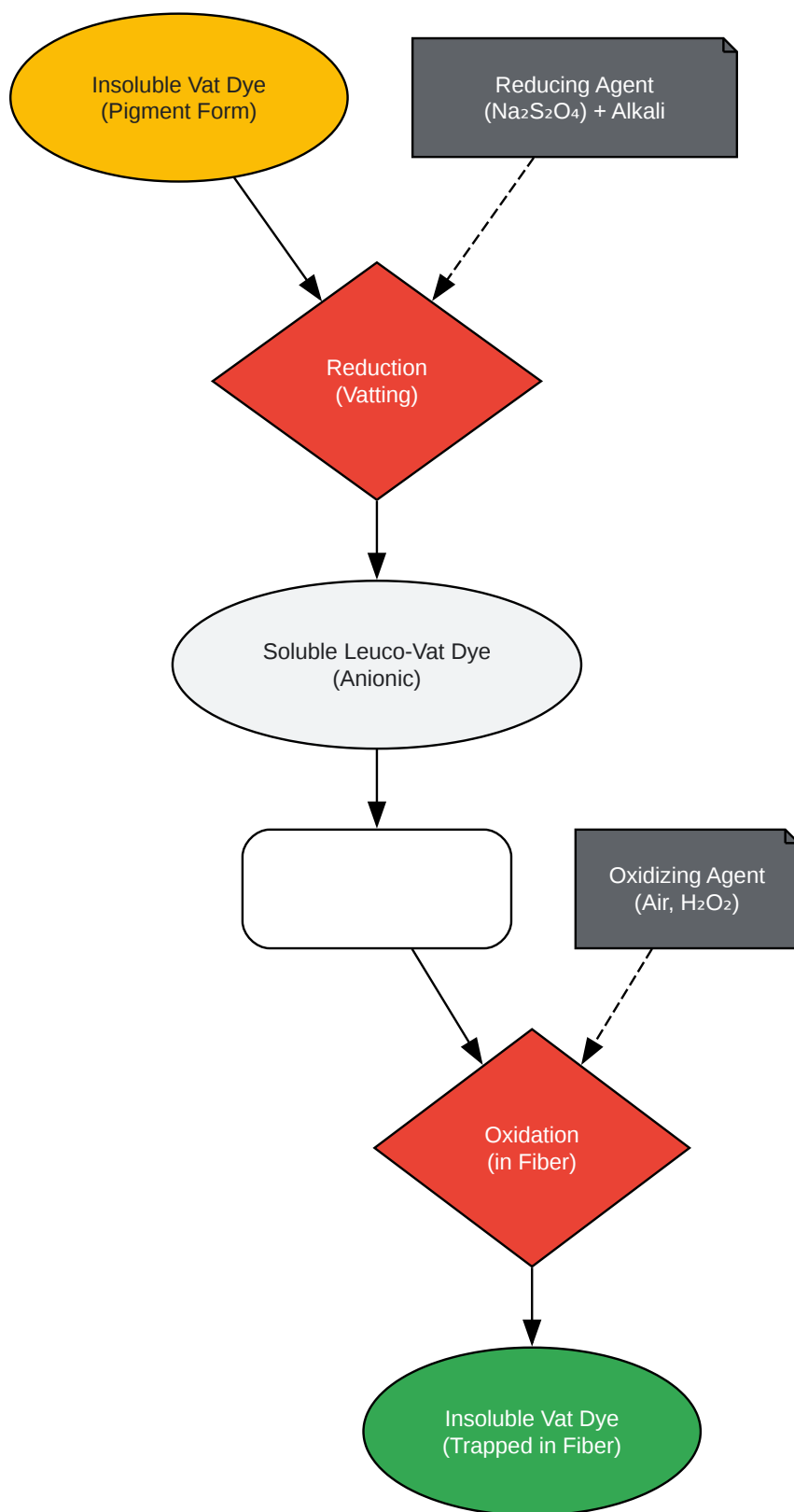
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Caption: Covalent bond formation between a reactive dye and cellulose fiber.



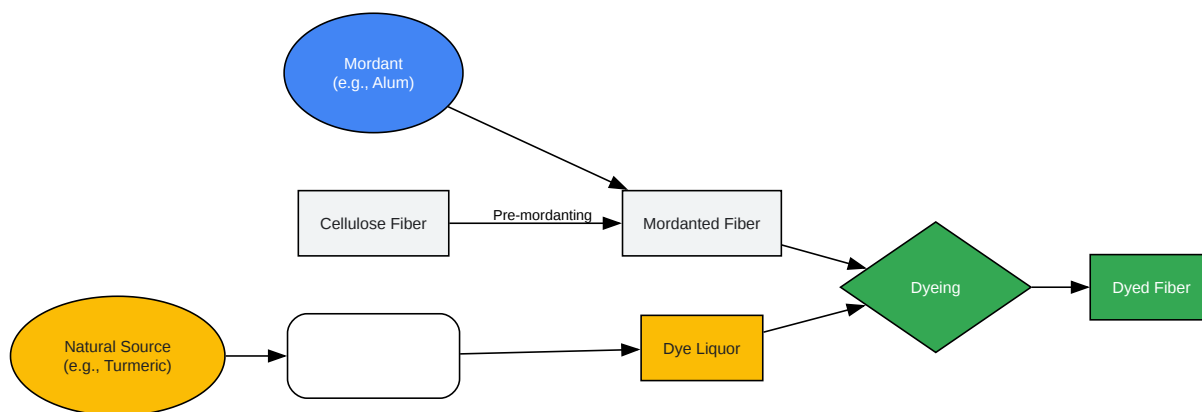
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Caption: Physical adsorption of a direct dye onto a cellulose fiber.



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Caption: Workflow of the vat dyeing process for cellulose fibers.



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Caption: General workflow for natural dyeing with a mordant.

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